

Molecular structure of 6-Bromo-2-methoxynicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Bromo-2-methoxynicotinaldehyde

Cat. No.: B1590286

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An In-Depth Technical Guide to the Molecular Structure of **6-Bromo-2-methoxynicotinaldehyde**

Abstract

6-Bromo-2-methoxynicotinaldehyde (CAS No. 58819-88-8) is a substituted pyridine derivative that serves as a pivotal intermediate in the fields of organic synthesis and medicinal chemistry. Its unique molecular architecture, featuring a pyridine ring functionalized with a bromine atom, a methoxy group, and an aldehyde, offers a versatile platform for the construction of complex molecular entities. This guide provides a comprehensive technical overview of its molecular structure, elucidated through an analysis of its physicochemical properties and predicted spectroscopic data. We delve into the causality behind its structural characterization, present standardized protocols for its analysis, and explore the implications of its structure on its chemical reactivity and potential applications. This document is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this valuable chemical building block.

Core Molecular Profile and Physicochemical Properties

The foundational step in understanding any chemical entity is to define its fundamental properties. **6-Bromo-2-methoxynicotinaldehyde** is a solid compound whose identity is

established by its unique combination of atoms and their arrangement in three-dimensional space.

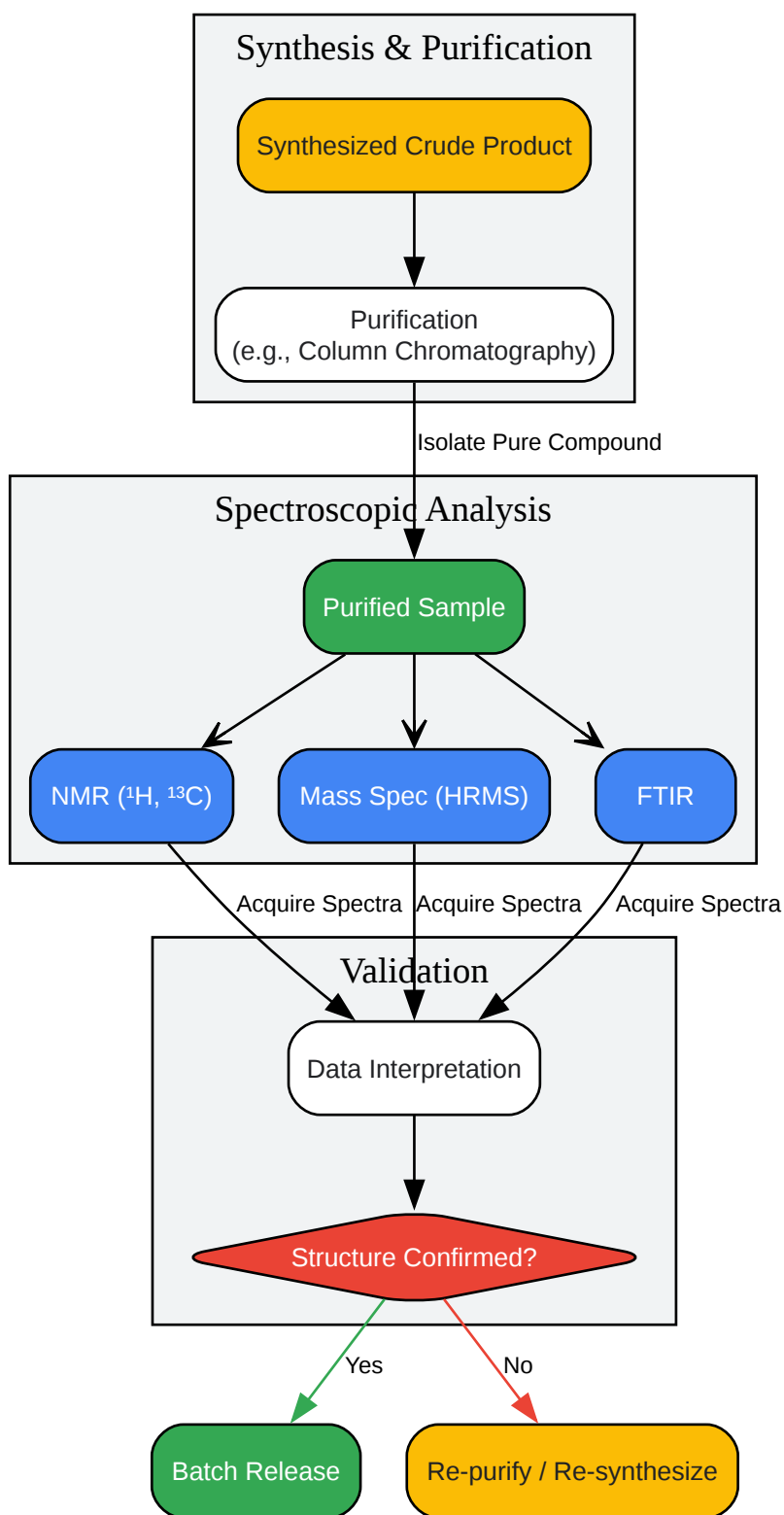
The molecule's structure is centered on a pyridine ring. At position 2, an electron-donating methoxy group (-OCH₃) is present, while position 3 holds an electron-withdrawing aldehyde group (-CHO). At position 6, a bromine atom is substituted, which significantly influences the molecule's reactivity, particularly in cross-coupling reactions.

A summary of its key identifiers and properties is presented below.

Table 1: Key Identifiers and Physicochemical Properties

Property	Value	Source(s)
CAS Number	58819-88-8	[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1]
Molecular Weight	216.03 g/mol	
IUPAC Name	6-bromo-2-methoxypyridine-3-carbaldehyde	[1]
Synonyms	6-Bromo-2-methoxy-pyridine-3-carbaldehyde; 6-Bromo-2-methoxy-3-pyridinecarboxaldehyde	[1][2]
Appearance	Solid	
Melting Point	43 °C	[1]
SMILES	<chem>COC1=C(C=CC(=N1)Br)C=O</chem>	[1]
InChI Key	KGRFLECKNDNCHM-UHFFFAOYSA-N	

The following diagram illustrates the two-dimensional structure of the molecule with standard atom numbering for the pyridine ring.



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- To cite this document: BenchChem. [Molecular structure of 6-Bromo-2-methoxynicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590286#molecular-structure-of-6-bromo-2-methoxynicotinaldehyde]

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